

Structure Elucidation of 12-Phenyldodecanoic Acid: A Multi-Technique Spectroscopic Approach

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Compound of Interest

Compound Name: 12-Phenyldodecanoic acid

Cat. No.: B087111

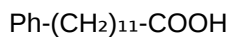
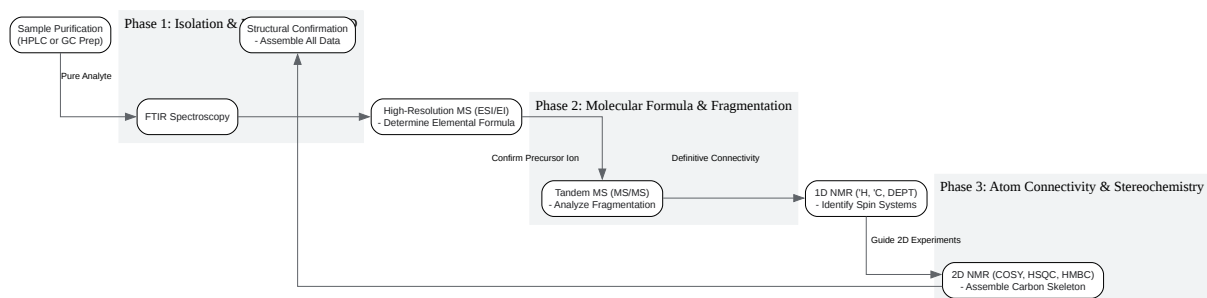
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Preamble: The Imperative of Structural Certainty

In the realm of chemical and pharmaceutical sciences, the unambiguous determination of a molecule's structure is the bedrock upon which all further research is built. For a molecule like **12-phenyldodecanoic acid**—a long-chain fatty acid featuring a terminal phenyl group—understanding its precise atomic arrangement is critical for predicting its chemical behavior, metabolic fate, and potential pharmacological activity.^[1] This guide eschews a simple recitation of procedures; instead, it provides a strategic, causality-driven workflow for the structural elucidation of **12-phenyldodecanoic acid**, mirroring the logical process undertaken in a modern analytical laboratory. We will demonstrate how a synergistic application of chromatographic and spectroscopic techniques provides a self-validating system, leading to an unequivocal structural assignment.

The Strategic Workflow: A Holistic View

The elucidation process is not a linear path but an integrated strategy where each analytical step informs the next. The overall workflow is designed to move from broad characterization to definitive fine-structure mapping.

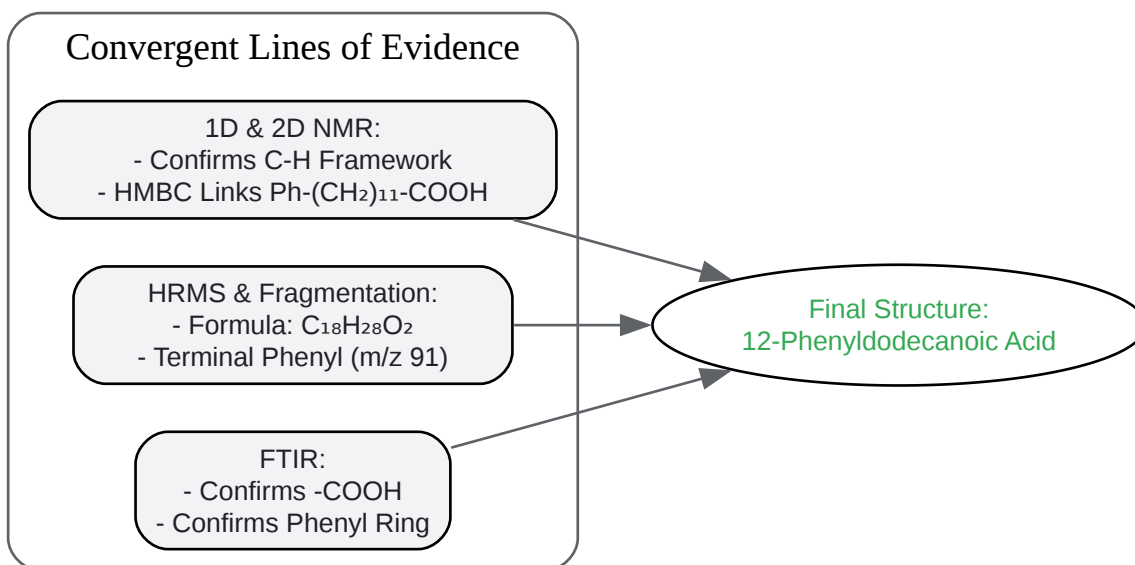
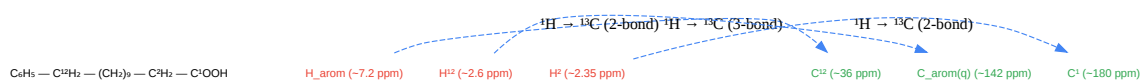


Benzylic Cleavage
+ Rearrangement

Cleavage

Tropylium Ion
 $[\text{C}_7\text{H}_7]^+$
 $m/z = 91$

$[\text{C}_8\text{H}_9]^+$
 $m/z = 105$



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Sources

- 1. Phenyl alkanoic acids - Wikipedia [en.wikipedia.org]
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